

# Physicochemical characteristics of 4-Butylbenzenesulfonic acid

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## Compound of Interest

Compound Name: 4-Butylbenzenesulfonic acid

Cat. No.: B8739133

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## An In-depth Technical Guide to the Physicochemical Characteristics of 4-Butylbenzenesulfonic Acid

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and key applications of **4-butylbenzenesulfonic acid**, tailored for researchers, scientists, and drug development professionals.

## Physicochemical Properties

**4-Butylbenzenesulfonic acid** is an organic compound classified as an arenesulfonic acid.<sup>[1]</sup> It is characterized by a butyl group attached to a benzene ring, which also carries a sulfonic acid functional group.<sup>[2]</sup> The presence of the strongly acidic sulfonic acid group and the hydrophobic butyl substituent gives the molecule amphiphilic properties, influencing its solubility and reactivity.<sup>[1][3]</sup> It typically appears as a white to light-yellow solid at room temperature and is soluble in polar solvents such as water and alcohols.<sup>[2][4]</sup>

## Quantitative Physicochemical Data

The key physicochemical properties of **4-butylbenzenesulfonic acid** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub> S	[2][4][5][6][7]
Molecular Weight	214.28 g/mol	[1][4][5][6][7]
Appearance	White to light yellow solid	[2][3][4]
pKa (Predicted)	-1.8 (Strongest Acidic)	[1][4][8]
Melting Point	Not available for the free acid. The sodium salt with one molecule of water of crystallization melts at 240°C. [1][9]	
Boiling Point	Not available	[4]
Solubility	Soluble in polar solvents like water and alcohols.[1][2][3][4]	
logP (XLogP3)	2.6	[6]

## Experimental Protocols

### Synthesis of 4-Butylbenzenesulfonic Acid

The most common method for synthesizing **4-butylbenzenesulfonic acid** is through the electrophilic aromatic sulfonation of butylbenzene.[10][11]

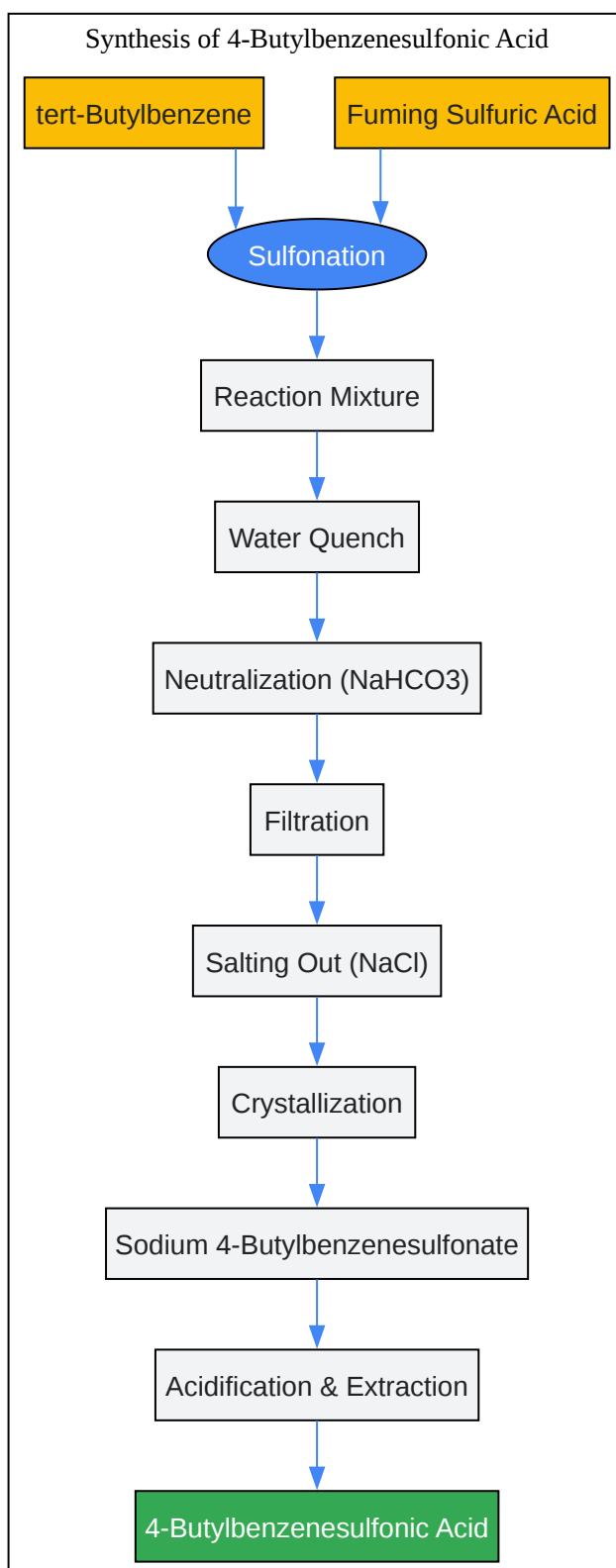
Materials:

- tert-Butylbenzene (40 g)[1][4]
- Fuming sulfuric acid (15% SO<sub>3</sub>) (45 mL)[1][4]
- Sodium bicarbonate (15 g)[4][9]
- Sodium chloride (30 g)[1][4]
- Water[4]

- Ether[1][9]
- Round-bottomed flask[4]
- Stirring apparatus[4]
- Ice bath[4]

Procedure:

- In a round-bottomed flask equipped with a stirrer, place 40 grams of tert-butylbenzene.[1]
- While maintaining the temperature below 25°C using an ice bath and with frequent shaking, slowly add 45 ml of fuming sulfuric acid over 20 minutes.[1][9]
- After the addition is complete, slowly heat the mixture to 80°C with constant stirring until the tert-butylbenzene layer is fully dissolved.[4][9]
- Pour the reaction mixture into 300 ml of water.[9]
- Partially neutralize the solution by carefully adding 15 grams of sodium bicarbonate.[4][9]
- Filter the solution to remove any solid impurities.[4][9]
- To precipitate the sodium salt of 4-tert-butylbenzenesulfonic acid, add 30 g of sodium chloride and heat until all solids dissolve.[1][9]
- Cool the solution in an ice bath to crystallize the sodium salt.[1][4]
- Collect the crystals by filtration and wash them with a saturated solution of sodium chloride.  
[1][4]
- To obtain the free acid, an aqueous solution of the sodium salt is neutralized with a stoichiometric amount of a strong acid, and the **4-butylbenzenesulfonic acid** is then extracted with ether.[1][9]
- The ether is evaporated to yield the final product.[1][9]



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Caption: Workflow for the synthesis of **4-butylbenzenesulfonic acid**.

## Analytical Characterization

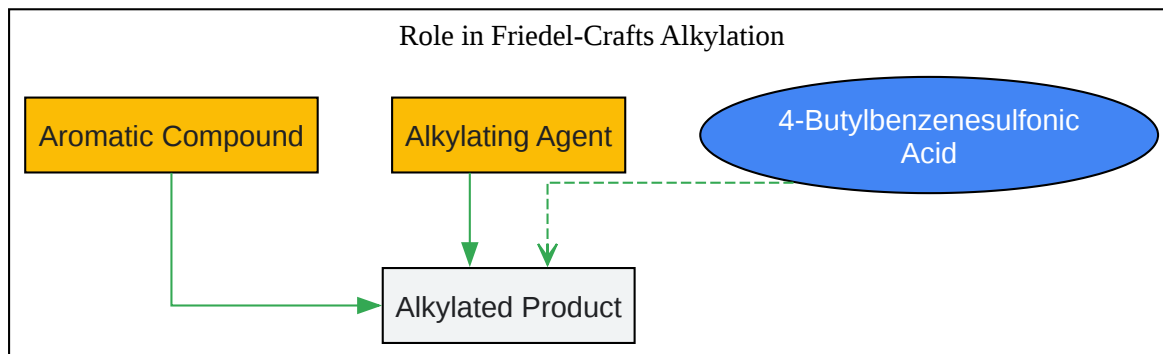
A combination of spectroscopic techniques is essential for the unambiguous identification and characterization of **4-butylbenzenesulfonic acid**.[\[4\]](#)[\[11\]](#)

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum is expected to show two doublets in the aromatic region, characteristic of a 1,4-disubstituted benzene ring, and a singlet in the aliphatic region for the tert-butyl group.[\[4\]](#)
  - $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum would provide signals for the quaternary carbon of the tert-butyl group, the methyl carbons, and the four distinct aromatic carbons.[\[4\]](#)
- Infrared (IR) Spectroscopy: The FT-IR spectrum would display characteristic absorption bands for the S=O and O-H stretches of the sulfonic acid group, as well as C-H and C=C vibrations of the substituted benzene ring.[\[11\]](#)
- Mass Spectrometry: The molecular ion peak ( $\text{M}^+$ ) would be observed at  $m/z$  214.[\[4\]](#) The fragmentation pattern often involves the loss of  $\text{SO}_2$ .[\[4\]](#)

## Applications and Logical Relationships

### Catalysis in Organic Synthesis

Due to its strong acidity, **4-butylbenzenesulfonic acid** is an effective catalyst in various organic transformations, including Friedel-Crafts alkylations and acylations.[\[1\]](#)[\[4\]](#)

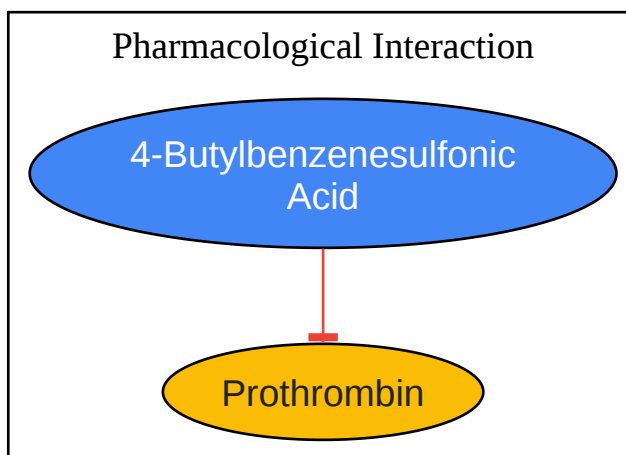


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Caption: Catalytic role in Friedel-Crafts alkylation.

## Pharmacological Interest

From a pharmacological perspective, **4-butylbenzenesulfonic acid** has been identified as an inhibitor of prothrombin in humans, although it is not an approved drug.<sup>[1]</sup>



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Caption: Inhibition of prothrombin.

## Safety and Handling

As a strong acid, **4-butylbenzenesulfonic acid** is expected to be corrosive and can cause irritation to the skin and eyes.[2][4] Ingestion may lead to gastrointestinal irritation.[4] It is recommended to handle this compound in a well-ventilated area or a fume hood, using appropriate personal protective equipment such as gloves, safety glasses, and a lab coat.[4]

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